

Application Note: Quantification of Trenbolone in Muscle Tissue by LC-MS/MS

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Compound of Interest

Compound Name: *Trenbolone*

CAS No.: *10061-33-8*

Cat. No.: *B1181109*

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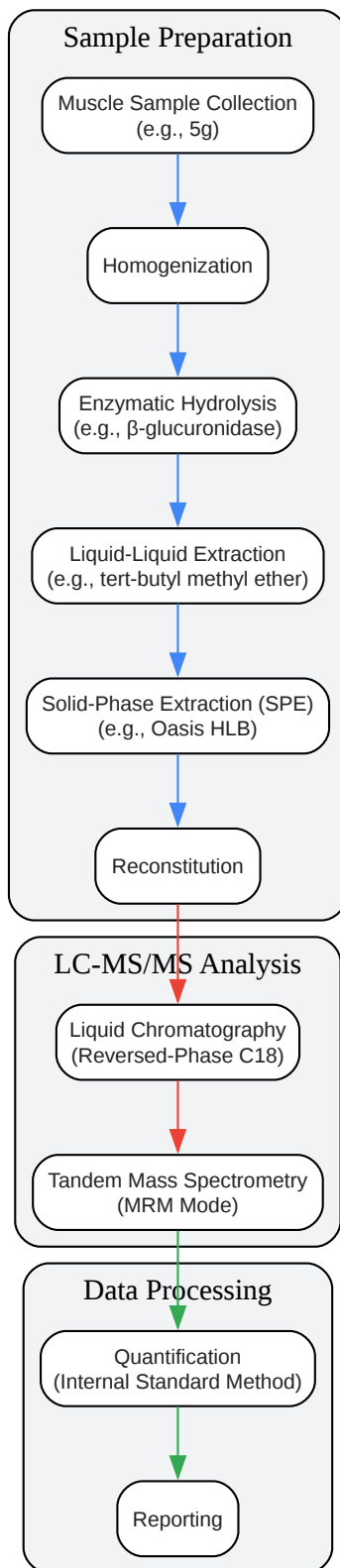
Introduction

Trenbolone is a potent synthetic anabolic steroid used in veterinary medicine to promote muscle growth in livestock.[1] Its use is prohibited in many countries for animals intended for human consumption, and it is also a banned performance-enhancing drug in sports.[1][2] Consequently, robust and sensitive analytical methods are crucial for monitoring **trenbolone** residues in food products and for doping control.[2] This application note provides a detailed protocol for the quantification of **trenbolone** in muscle tissue using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a technique renowned for its high sensitivity and specificity.[1]

This method, validated according to established guidelines, is suitable for the accurate determination of **trenbolone** and its primary metabolites, 17 α -**trenbolone** (epitrenbolone) and 17 β -**trenbolone**.

Experimental Workflow

The overall experimental workflow for the quantification of **trenbolone** in muscle tissue is depicted below.



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Caption: Experimental workflow for LC-MS/MS quantification of **trenbolone** in muscle.

Detailed Experimental Protocol

This protocol is a synthesis of established methods for the analysis of anabolic steroids in muscle tissue.^{[3][4][5]}

1. Sample Preparation

- Homogenization: Weigh 5 g of muscle tissue and homogenize it.
- Internal Standard: Fortify the homogenized sample with an appropriate internal standard, such as methyltestosterone-d3.^{[3][4]}
- Enzymatic Hydrolysis: To release conjugated metabolites, add 1.0 mL of phosphate buffer (pH 7.0) and 50 μ L of β -glucuronidase from *E. coli*. Vortex the mixture and incubate at 50-60°C for 1-2 hours.^{[1][6]}
- Liquid-Liquid Extraction (LLE):
 - After cooling to room temperature, adjust the pH to approximately 9.6 with a potassium carbonate buffer.^[1]
 - Add 5.0 mL of tert-butyl methyl ether (TBME), vortex vigorously for 10 minutes, and centrifuge at 4000 rpm for 5 minutes.^[1]
 - Transfer the upper organic layer to a clean tube. Repeat the extraction and combine the organic layers.^[1]
- Solid-Phase Extraction (SPE) Cleanup:
 - Evaporate the combined organic extracts to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable buffer and load it onto an Oasis HLB SPE cartridge that has been pre-conditioned.^{[3][4]}

- Wash the cartridge to remove interferences, then elute the analytes with an appropriate solvent.^[7]^[8]
- Final Reconstitution: Evaporate the eluate to dryness and reconstitute the residue in a small volume (e.g., 100 µL) of the initial mobile phase.^[6]

2. LC-MS/MS Analysis

Liquid Chromatography (LC) Conditions

Parameter	Value
LC System	Agilent 1100 Series or equivalent ^[6]
Column	Reversed-phase C18 column (e.g., Merck Purospher STAR RP-18e, 55 x 4 mm, 3 µm) ^[1] ^[6]
Mobile Phase A	5 mM Ammonium Acetate with 0.1% Glacial Acetic Acid in Water ^[1]
Mobile Phase B	Acetonitrile ^[1]
Flow Rate	0.5 mL/min ^[1]
Injection Volume	10-20 µL ^[1]
Gradient	Start at 15% B, linearly increase to 100% B over 7 minutes, hold for 1 minute, then return to 15% B and equilibrate for 2 minutes. ^[1]

Tandem Mass Spectrometry (MS/MS) Conditions

Parameter	Value
MS System	API 2000™ Triple Quadrupole Mass Spectrometer or equivalent[6]
Ionization Source	Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI), positive mode[1][4]
Interface Temperature (APCI)	450°C[1][6]
Scan Type	Multiple Reaction Monitoring (MRM)

Optimized MS/MS Transitions

The following MRM transitions are recommended for the detection and quantification of **trenbolone** and related compounds.

Analyte	Precursor Ion (Q1) [m/z]	Product Ion (Q3) [m/z]	Collision Energy (eV)
17β-Trenbolone	271.2	199.1	35[1]
17α-Trenbolone (Epitrenbolone)	271.2	199.1	35[1]
Trendione (17-keto-trenbolone)	269.2	227.1	28[1]
Methyltestosterone-d3 (IS)	308.3	200.2	Optimize for system

Collision energies should be optimized for the specific instrument used.

Quantitative Data Summary

The performance of LC-MS/MS methods for **trenbolone** quantification in muscle tissue is summarized below. These values are indicative and may vary depending on the specific instrumentation and matrix.

Method Validation Data

Matrix	Analyte	LOD	LOQ	Recovery (%)	Reference
Bovine Muscle	17 α / β -Trenbolone	0.3 ng/g	1.0 ng/g	83 - 104	[3] [4]
Bovine Muscle	17 α / β -Trenbolone	0.5 ng/g	0.5 ng/g	83.8 - 98.9	[1]
Bovine Muscle	Trenbolone	0.2 ng/g	-	82.3 - 85.1	[7]
Chicken Muscle	Trenbolone	0.1 μ g/kg	0.2 μ g/kg	-	

LOD: Limit of Detection; LOQ: Limit of Quantitation

Decision Limits and Detection Capabilities

According to the European Commission Decision 2002/657/EC, the following performance characteristics have been reported for **trenbolone** analysis in bovine muscle:

Parameter	Range (ng/g)	Reference
Decision Limit (CC α)	0.05 - 0.15	[3] [4]
Detection Capability (CC β)	0.09 - 0.25	[3] [4]

Conclusion

The described LC-MS/MS method provides a sensitive, specific, and reliable approach for the quantification of **trenbolone** in muscle tissue. The detailed protocol, from sample preparation to data acquisition, is robust and suitable for high-throughput screening and confirmatory analysis in regulatory, research, and anti-doping contexts. The use of Multiple Reaction Monitoring (MRM) on a triple quadrupole mass spectrometer ensures high specificity and allows for detection at low ng/g levels, meeting the stringent requirements for residue analysis.

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